

# Halosulfuron-Methyl: Application Notes and Protocols for Turfgrass Weed Management

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## Compound of Interest

Compound Name: *Halosulfuron-methyl*

Cat. No.: *B1672931*

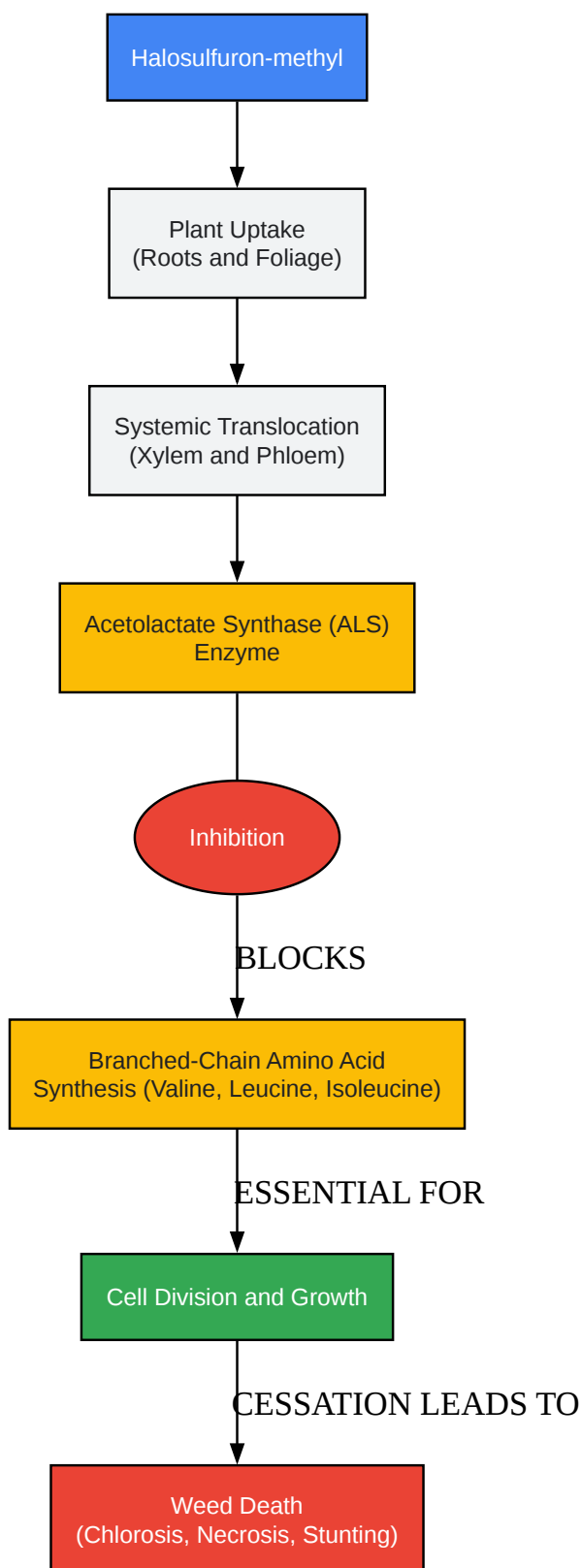
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These application notes provide a comprehensive overview of **Halosulfuron-methyl**, a selective, post-emergence sulfonylurea herbicide, for weed management in turfgrass settings. This document synthesizes data from scientific literature to provide detailed protocols for experimental application and evaluation, quantitative efficacy and phytotoxicity data, and a summary of its mechanism of action.

## Mechanism of Action

**Halosulfuron-methyl** is a systemic herbicide that is absorbed by the roots and shoots of susceptible plants. It functions as an acetolactate synthase (ALS) inhibitor, also known as acetohydroxyacid synthase (AHAS). ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids: valine, leucine, and isoleucine. By inhibiting this enzyme, **Halosulfuron-methyl** halts cell division and plant growth, leading to the eventual death of the targeted weed. Symptoms, including stunting, chlorosis, and necrosis of the growing points, typically manifest within one to two weeks of application.<sup>[1]</sup>



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Mechanism of action of **Halosulfuron-methyl**.

## Application Parameters

Effective weed control with **Halosulfuron-methyl** is dependent on proper application techniques. For research purposes, precise and consistent application is paramount.

Table 1: Recommended Application Parameters for Experimental Trials

Parameter	Recommendation	Notes
Application Timing	Post-emergence, when target weeds are actively growing.	Best results are often achieved when weeds are young and not under stress from drought or heat.
Application Rate	50 to 150 g a.i./ha (0.045 to 0.134 lb a.i./acre)	Optimal rate depends on the target weed species, infestation density, and turfgrass tolerance. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Spray Volume	100 to 400 L/ha (10 to 40 GPA)	Higher volumes may be necessary for dense weed canopies to ensure thorough coverage. <a href="#">[5]</a>
Nozzle Type	Flat-fan nozzles (e.g., TeeJet 8004XR, TP9504EVS)	Provides uniform coverage. Use nozzles that produce medium to coarse droplets to minimize drift.
Operating Pressure	15 to 40 psi (103 to 276 kPa)	Lower pressures within the nozzle's recommended range will produce larger droplets, reducing drift potential.
Adjuvant	Nonionic surfactant (NIS) at 0.25% to 0.5% v/v	Enhances spray coverage and uptake by the weed foliage.

## Efficacy Data

**Halosulfuron-methyl** primarily controls sedges and some broadleaf weeds. Its efficacy can vary based on the weed species, growth stage, and environmental conditions.

Table 2: Efficacy of **Halosulfuron-methyl** on Common Turfgrass Weeds

Weed Species	Common Name	Application Rate (g a.i./ha)	Weed Control (%)	Days After Treatment (DAT)	Reference
Cyperus rotundus	Purple Nutsedge	67.5 - 150	96.3 - 97.9	60	
Cyperus rotundus	Purple Nutsedge	50	Effective Control	45	
Cyperus brevifolius	Mullumbimby Couch	65 - 130 (product)	Good Control	-	
Cyperus aromaticus	Navua Sedge	25 - 73	40 - 95	56-70	
Broadleaf Weeds*	Various	67.5 (in tank mix)	Variable	60	

\*Note: **Halosulfuron-methyl** provides limited control of many broadleaf weeds when used alone. Tank mixing with other herbicides may be necessary for broader spectrum control.

## Turfgrass Safety and Phytotoxicity

**Halosulfuron-methyl** is known for its high degree of safety on many established warm- and cool-season turfgrass species. However, some transient phytotoxicity (e.g., slight discoloration) may be observed under certain conditions.

Table 3: Turfgrass Tolerance to **Halosulfuron-methyl**

Turfgrass Species	Common Name	Application Rate (g a.i./ha)	Phytotoxicity Rating*	Reference
Bermudagrass (Cynodon dactylon)	Bermudagrass	50	No significant phytotoxicity	
Kentucky Bluegrass (Poa pratensis)	Kentucky Bluegrass	Up to 4 applications of 0.75 oz/A product	Acceptable (minimal discoloration)	
Various Warm-Season Turf	-	65 - 130 (product)	No evidence of phytotoxicity	
Various Cool-Season Turf	-	-	Generally low phytotoxicity	

\*Phytotoxicity is often rated on a scale of 0 to 10 or 0 to 100%, where 0 = no injury and 10 or 100 = complete turfgrass death. An acceptable level of phytotoxicity is typically below 20-30%.

## Experimental Protocols

The following protocols are generalized methodologies for conducting field trials to evaluate the efficacy and safety of **Halosulfuron-methyl** in turfgrass.

## Experimental Design and Plot Establishment

- **Site Selection:** Choose a site with a uniform stand of the desired turfgrass species and a natural, uniform infestation of the target weed species.
- **Experimental Design:** Employ a randomized complete block design (RCBD) with 3 to 4 replications.
- **Plot Size:** Establish plots of a uniform size, for example, 1.5 m x 1.5 m (5 ft x 5 ft).
- **Buffer Zones:** Include buffer zones between plots to prevent spray drift between treatments.
- **Untreated Control:** Include an untreated control plot within each replication for comparison.

## Herbicide Application

- **Equipment:** Utilize a CO<sub>2</sub>-pressurized backpack sprayer equipped with a boom and flat-fan nozzles (e.g., TeeJet 8004XR).
- **Calibration:** Calibrate the sprayer to deliver a precise volume of spray solution per unit area (e.g., 200 L/ha).
- **Treatment Preparation:** Prepare the spray solutions for each treatment, including the addition of a nonionic surfactant at the specified concentration (e.g., 0.25% v/v).
- **Application:** Apply the treatments uniformly to the designated plots, ensuring consistent speed and boom height.



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Experimental workflow for a turfgrass herbicide trial.

## Data Collection and Evaluation

- **Weed Control Efficacy:**
  - **Visual Ratings:** Assess percent weed control visually on a scale of 0% (no control) to 100% (complete control) at specified intervals (e.g., 14, 28, and 60 days after treatment - DAT).
  - **Weed Counts:** Count the number of surviving weeds per unit area (e.g., per square meter) within each plot.
  - **Biomass:** Harvest the above-ground weed biomass from a specified area within each plot, dry it to a constant weight, and record the dry weight.
- **Turfgrass Phytotoxicity:**

- Visual Ratings: Rate turfgrass injury on a scale of 0% (no injury) to 100% (complete turf death) or on a scale of 0 to 10, where 0 is no injury and 10 is complete death. Ratings should consider discoloration, stunting, and stand thinning.
- Turfgrass Quality:
  - Visual Ratings: Assess overall turfgrass quality on a scale of 1 to 9, where 1 is dead turf, 9 is excellent turf, and a rating of 6 or 7 is considered minimally acceptable.

## Data Analysis

Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), and use a mean separation test (e.g., Fisher's LSD) to determine significant differences between treatment means at a specified level of probability (e.g.,  $p \leq 0.05$ ).

## Conclusion

**Halosulfuron-methyl** is an effective tool for the selective post-emergence control of sedges and certain broadleaf weeds in a variety of turfgrass species. For research and development purposes, adherence to detailed experimental protocols is crucial for generating reliable and reproducible data on its efficacy and safety. The information provided in these notes serves as a comprehensive guide for designing and implementing such studies.

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